An In-Depth Technical Guide to the Spectral Characteristics of Disperse Yellow 54

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Compound of Interest		
Compound Name:	Disperse yellow 54	
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Introduction

Disperse Yellow 54, also known by its Colour Index name C.I. 47020 and as Solvent Yellow 114, is a quinoline-based dye.[1][2] Its chemical structure is 2-(3-hydroxyquinolin-2-yl)indene-1,3-dione, with the molecular formula $C_{18}H_{11}NO_3$ and a molecular weight of approximately 289.28 g/mol .[1] This dye is primarily utilized in the textile industry for dyeing synthetic fibers such as polyester.[2] Beyond its industrial applications, the photophysical properties of molecules with similar structural motifs are of significant interest in various scientific domains, including the development of fluorescent probes and sensors. This guide provides a detailed overview of the available spectral characteristics of **Disperse Yellow 54**, focusing on its ultraviolet-visible (UV-Vis) absorption and fluorescence properties.

Physicochemical Properties

A summary of the key physicochemical properties of **Disperse Yellow 54** is provided in the table below.

Property	Value	Reference
Chemical Name	2-(3-hydroxyquinolin-2-yl)indene-1,3-dione	[3]
Synonyms	C.I. Disperse Yellow 54, C.I. 47020, Solvent Yellow 114	[1][2]
CAS Number	12223-85-7	[4]
Molecular Formula	$C_{18}H_{11}NO_3$	[2]
Molecular Weight	289.28 g/mol	[5]
Appearance	Greenish-yellow powder	[2]
Melting Point	264-265 °C	[2][3]

UV-Vis Absorption Characteristics

The UV-Vis absorption spectrum of a chromophore like **Disperse Yellow 54** is influenced by its electronic structure and the surrounding solvent environment. The phenomenon of changes in the absorption spectrum with solvent polarity is known as solvatochromism.[1] This can manifest as a hypsochromic (blue) or bathochromic (red) shift in the maximum absorption wavelength (λmax).[1]

While specific experimental data for the molar extinction coefficient (ε) of **Disperse Yellow 54** is not readily available in the searched literature, it is a crucial parameter for quantitative analysis, determined using the Beer-Lambert law. The synthesis of push-pull tricyanofuran-based disperse dyes has been shown to yield high molar extinction coefficients, a desirable property for efficient light absorption.[6]

Fluorescence Characteristics

Disperse Yellow 54 is described as a bright yellow fluorescent dye.[3] The fluorescence properties, including the emission maximum (λem) and fluorescence quantum yield (ΦF), are highly dependent on the molecular structure and the solvent environment. The quantum yield, which represents the efficiency of the fluorescence process, is a critical parameter for applications such as fluorescent probes.
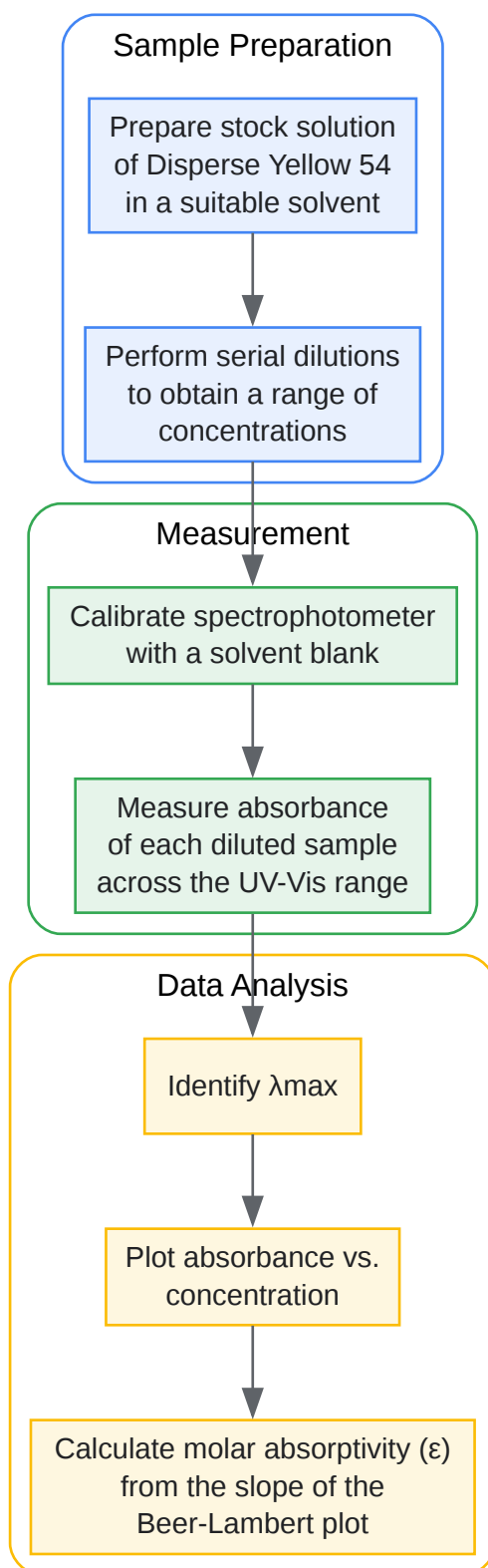
Unfortunately, specific quantitative data for the fluorescence emission maximum and quantum yield of **Disperse Yellow 54** in various solvents could not be located in the available search results. The determination of fluorescence quantum yield is typically performed relative to a well-characterized standard.[7]

Experimental Protocols

Detailed experimental protocols for measuring the UV-Vis and fluorescence spectra of dyes are well-established. Below are generalized procedures that can be adapted for the characterization of **Disperse Yellow 54**.

UV-Vis Absorption Spectroscopy

A generalized workflow for measuring the UV-Vis absorption spectrum of a dye is outlined below.

Sample Preparation

Prepare stock solution of Disperse Yellow 54 in a suitable solvent

↓

Perform serial dilutions to obtain a range of concentrations

Measurement

Calibrate spectrophotometer with a solvent blank

↓

Measure absorbance of each diluted sample across the UV-Vis range

Data Analysis

Identify λ_{max}

↓

Plot absorbance vs. concentration

↓

Calculate molar absorptivity (ε) from the slope of the Beer-Lambert plot
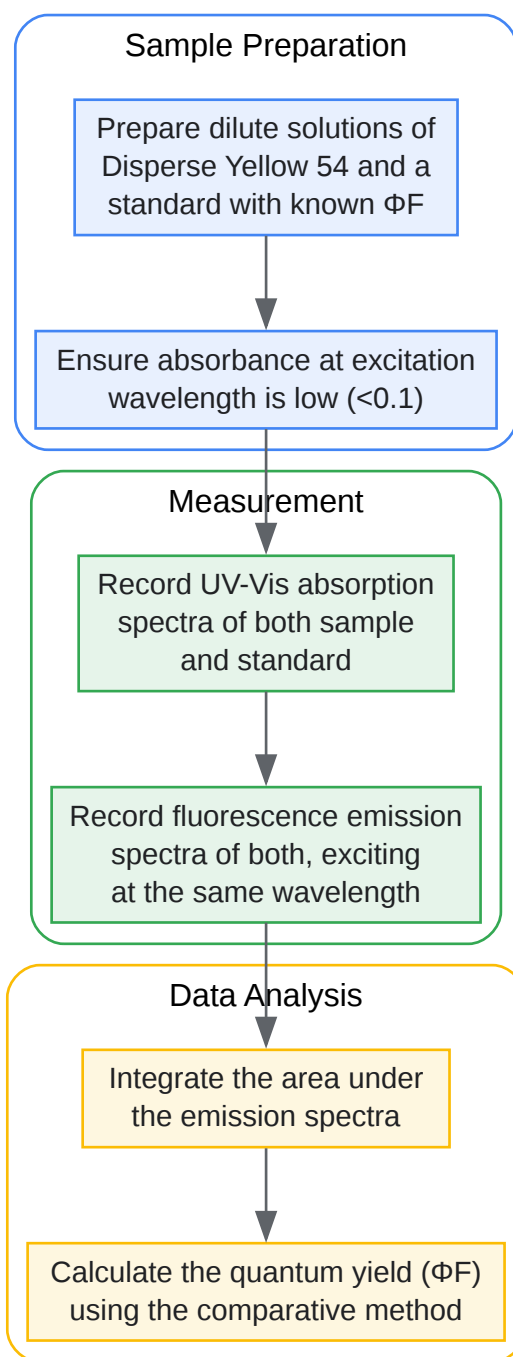
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Caption: Workflow for UV-Vis Absorption Spectroscopy.

Methodology:

- Solution Preparation: Prepare a stock solution of **Disperse Yellow 54** of a known concentration in a high-purity solvent (e.g., ethanol, methanol, or DMSO). From the stock solution, prepare a series of dilutions to cover a suitable absorbance range (typically 0.1 to 1.0).

- Instrumentation: Use a dual-beam UV-Vis spectrophotometer.

- Blank Measurement: Fill a cuvette with the pure solvent to be used as a reference (blank). Record a baseline spectrum.

- Sample Measurement: Record the absorption spectrum of each of the diluted dye solutions.

- Data Analysis: Determine the wavelength of maximum absorbance (λ_{max}). To determine the molar absorptivity (ε), plot absorbance at λ_{max} versus concentration. According to the Beer-Lambert law ($A = \varepsilon bc$, where A is absorbance, b is the path length of the cuvette, and c is the concentration), the slope of the resulting linear fit will be equal to ε (assuming a path length of 1 cm).

Fluorescence Spectroscopy

The following diagram illustrates a typical workflow for measuring fluorescence emission spectra and determining the relative quantum yield.

Sample Preparation

Prepare dilute solutions of Disperse Yellow 54 and a standard with known ΦF

Ensure absorbance at excitation wavelength is low (<0.1)

Measurement

Record UV-Vis absorption spectra of both sample and standard

Record fluorescence emission spectra of both, exciting at the same wavelength

Data Analysis

Integrate the area under the emission spectra

Calculate the quantum yield (ΦF) using the comparative method

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Caption: Workflow for Fluorescence Spectroscopy.

Methodology:

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- Solution Preparation: Prepare dilute solutions of both the sample (**Disperse Yellow 54**) and a standard with a known quantum yield (e.g., quinine sulfate in 0.1 M H_2SO_4) in the same solvent. The absorbance of both solutions at the excitation wavelength should be kept below 0.1 to minimize inner filter effects.

- Absorption Measurement: Measure the UV-Vis absorption spectra of both the sample and the standard.

- Fluorescence Measurement: Using a spectrofluorometer, record the fluorescence emission spectra of both the sample and the standard at the same excitation wavelength.

- Quantum Yield Calculation: The fluorescence quantum yield of the sample (ΦF_sample) can be calculated using the following equation:

  $$\Phi F\_sample = \Phi F\_std * (I\_sample / I\_std) * (A\_std / A\_sample) * (n\_sample^2 / n\_std^2)$$

  Where:

  - ΦF_std is the quantum yield of the standard.

  - I is the integrated fluorescence intensity.

  - A is the absorbance at the excitation wavelength.

  - n is the refractive index of the solvent.

Signaling Pathways and Experimental Workflows

At present, there is no specific information available in the searched literature detailing the use of **Disperse Yellow 54** in signaling pathways or complex biological experimental workflows that would necessitate a detailed diagrammatic representation. Its primary application remains in the realm of industrial dyeing.[2]

Conclusion

Disperse Yellow 54 is a fluorescent dye with potential for broader scientific applications beyond its current use in the textile industry. However, a comprehensive understanding of its photophysical properties is currently limited by the lack of publicly available quantitative data

for its molar absorptivity, fluorescence emission maxima in various solvents, and fluorescence quantum yield. The experimental protocols outlined in this guide provide a framework for researchers to systematically characterize these properties. Further research to quantify the spectral characteristics of **Disperse Yellow 54** is essential to unlock its full potential for applications in fields such as materials science and the development of novel fluorescent probes.

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